

TCO-PEG12-NHS Ester: A Comprehensive Technical Guide for Bioconjugation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TCO-PEG12-NHS ester

Cat. No.: B2696383

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the structure, properties, and applications of **TCO-PEG12-NHS ester**, a key heterobifunctional crosslinker in the field of bioconjugation. This document is intended for researchers, scientists, and drug development professionals seeking to leverage advanced chemical biology tools for creating precisely engineered biomolecules, including antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs).

Core Structure and Properties

TCO-PEG12-NHS ester is a molecule composed of three key functional components: a trans-cyclooctene (TCO) group, a hydrophilic 12-unit polyethylene glycol (PEG) spacer, and an amine-reactive N-hydroxysuccinimide (NHS) ester. This unique architecture enables a two-step bioorthogonal conjugation strategy, providing precise control over the labeling of biomolecules.

The NHS ester facilitates covalent bond formation with primary amines, commonly found on the surface of proteins and antibodies (e.g., the side chain of lysine residues). The flexible PEG12 spacer enhances water solubility, reduces steric hindrance, and can minimize aggregation of the labeled biomolecule.^{[1][2][3]} The TCO group is a highly reactive dienophile that participates in inverse electron-demand Diels-Alder (IEDDA) cycloaddition reactions with tetrazines, a cornerstone of "click chemistry."^{[4][5]} This reaction is known for its exceptionally fast kinetics and high specificity, allowing for efficient conjugation in complex biological media.

Physicochemical Properties

A summary of the key physicochemical properties of **TCO-PEG12-NHS ester** is presented in the table below.

Property	Value	References
Chemical Formula	C40H70N2O18	
Molecular Weight	~867.0 g/mol	
Purity	>90-95%	
Appearance	Colorless oil or solid	
Solubility	Soluble in DMSO, DMF, DCM, THF, Acetonitrile	
Storage Conditions	-20°C, under inert gas, protected from light and moisture	

Reactivity and Stability

NHS Ester Reactivity

The NHS ester moiety of **TCO-PEG12-NHS ester** reacts specifically with primary amines at a pH range of 7-9 to form a stable amide bond. This reaction is susceptible to hydrolysis in aqueous environments, a competing reaction that increases with higher pH. Therefore, to ensure efficient labeling, it is recommended to use a freshly prepared solution of the NHS ester and to control the pH of the reaction buffer.

TCO-Tetrazine "Click" Reaction

The TCO group reacts with a tetrazine partner via an inverse electron-demand Diels-Alder cycloaddition, which is followed by a retro-Diels-Alder reaction that releases nitrogen gas, driving the reaction to completion. This bioorthogonal reaction is exceptionally fast, with second-order rate constants that can exceed $800 \text{ M}^{-1}\text{s}^{-1}$. The reaction is highly chemoselective, meaning the TCO and tetrazine groups do not cross-react with other functional groups typically found in biological systems.

Stability of the TCO Group

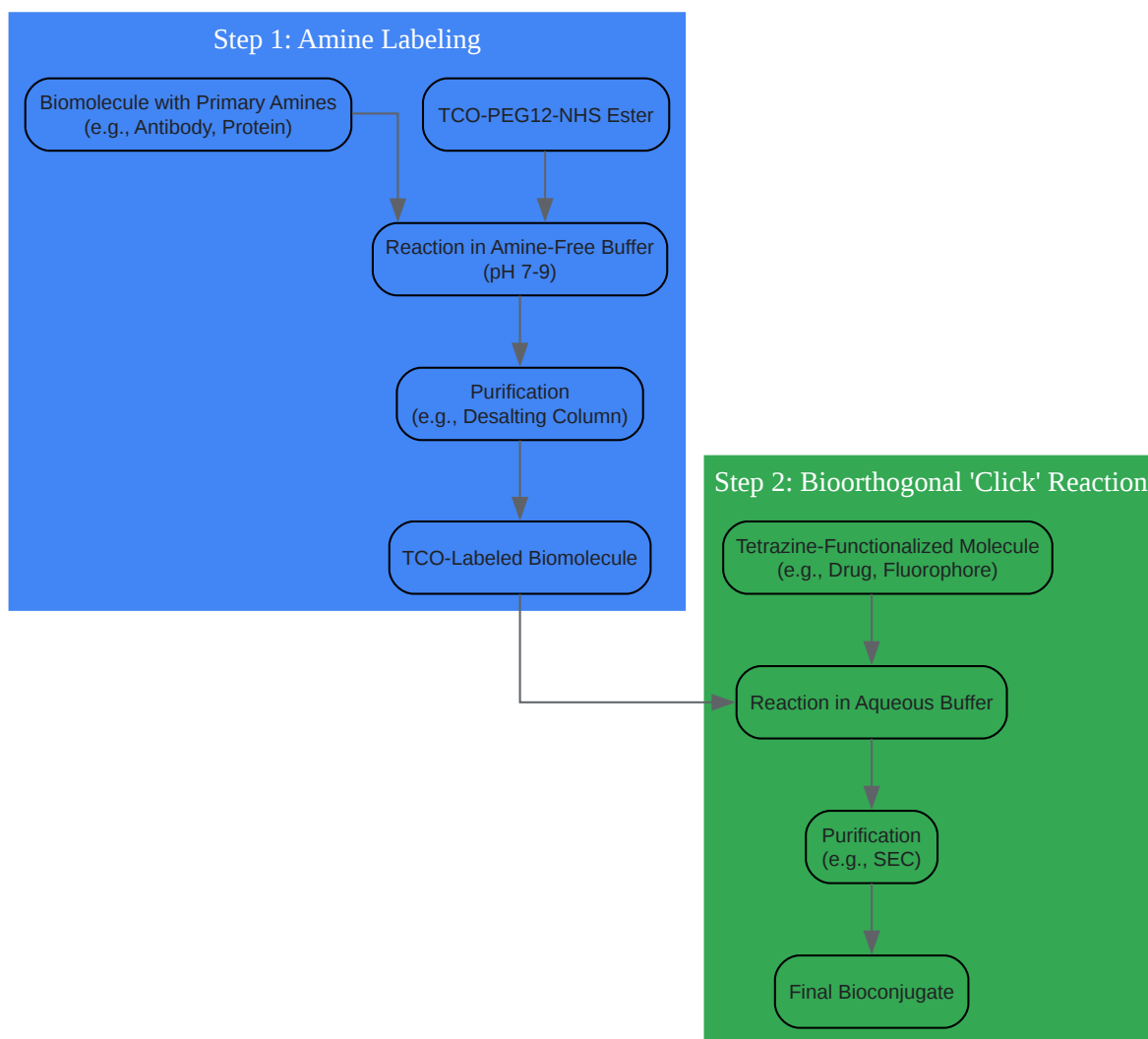
A critical consideration when working with TCO-containing molecules is the potential for the trans-cyclooctene to isomerize to its less reactive cis-cyclooctene (CCO) form. This isomerization can be catalyzed by thiols and certain components of cell culture media. The half-life of the TCO group can be significantly reduced in such environments. Therefore, long-term storage of TCO-labeled molecules in thiol-containing buffers should be avoided.

Experimental Protocols

The following sections provide detailed methodologies for common applications of **TCO-PEG12-NHS ester**.

General Workflow for Biomolecule Labeling

The overall process involves two main stages: the initial labeling of a biomolecule with the TCO moiety via the NHS ester, followed by the bioorthogonal "click" reaction with a tetrazine-functionalized molecule of interest.



[Click to download full resolution via product page](#)

Caption: General workflow for bioconjugation using **TCO-PEG12-NHS ester**.

Detailed Protocol for Antibody Labeling

This protocol provides a step-by-step guide for the labeling of an antibody with **TCO-PEG12-NHS ester**.

Materials:

- Antibody (in amine-free buffer, e.g., PBS)
- **TCO-PEG12-NHS ester**
- Anhydrous DMSO
- Reaction Buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3)
- Quenching Buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Desalting columns

Procedure:

- Antibody Preparation:
 - If the antibody solution contains primary amines (e.g., Tris buffer), exchange the buffer to an amine-free buffer like PBS using a desalting column.
 - Adjust the antibody concentration to 1-5 mg/mL.
- **TCO-PEG12-NHS Ester** Stock Solution Preparation:
 - Immediately before use, dissolve the **TCO-PEG12-NHS ester** in anhydrous DMSO to a concentration of 10 mM. The NHS ester is moisture-sensitive and should be handled accordingly.
- Labeling Reaction:
 - Add a 10- to 20-fold molar excess of the **TCO-PEG12-NHS ester** stock solution to the antibody solution. The optimal molar ratio may need to be determined empirically.
 - Incubate the reaction for 30-60 minutes at room temperature or 2 hours on ice.

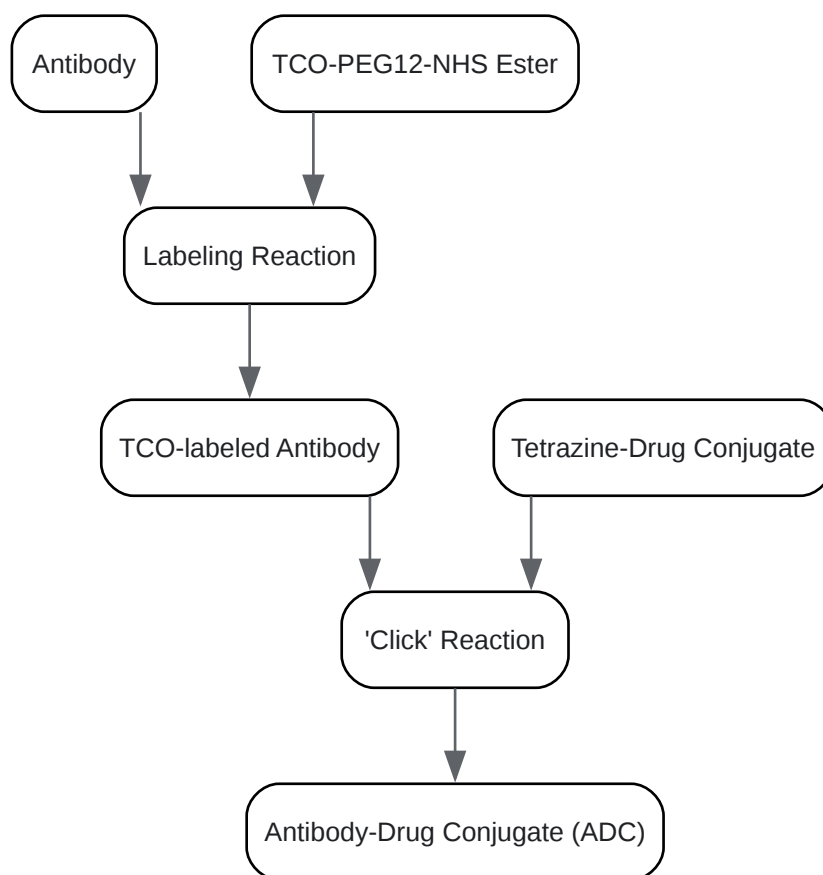
- Quenching the Reaction:
 - Add the quenching buffer to a final concentration of 50-100 mM to stop the reaction by consuming any unreacted NHS ester.
 - Incubate for 15 minutes on ice.
- Purification:
 - Remove excess, unreacted **TCO-PEG12-NHS ester** using a desalting column.

Applications in Drug Development

TCO-PEG12-NHS ester is a valuable tool in the development of sophisticated biotherapeutics such as ADCs and PROTACs.

Antibody-Drug Conjugate (ADC) Synthesis

In ADC development, an antibody is first functionalized with the TCO moiety using **TCO-PEG12-NHS ester**. Subsequently, a potent cytotoxic drug that has been modified with a tetrazine group is "clicked" onto the TCO-labeled antibody.

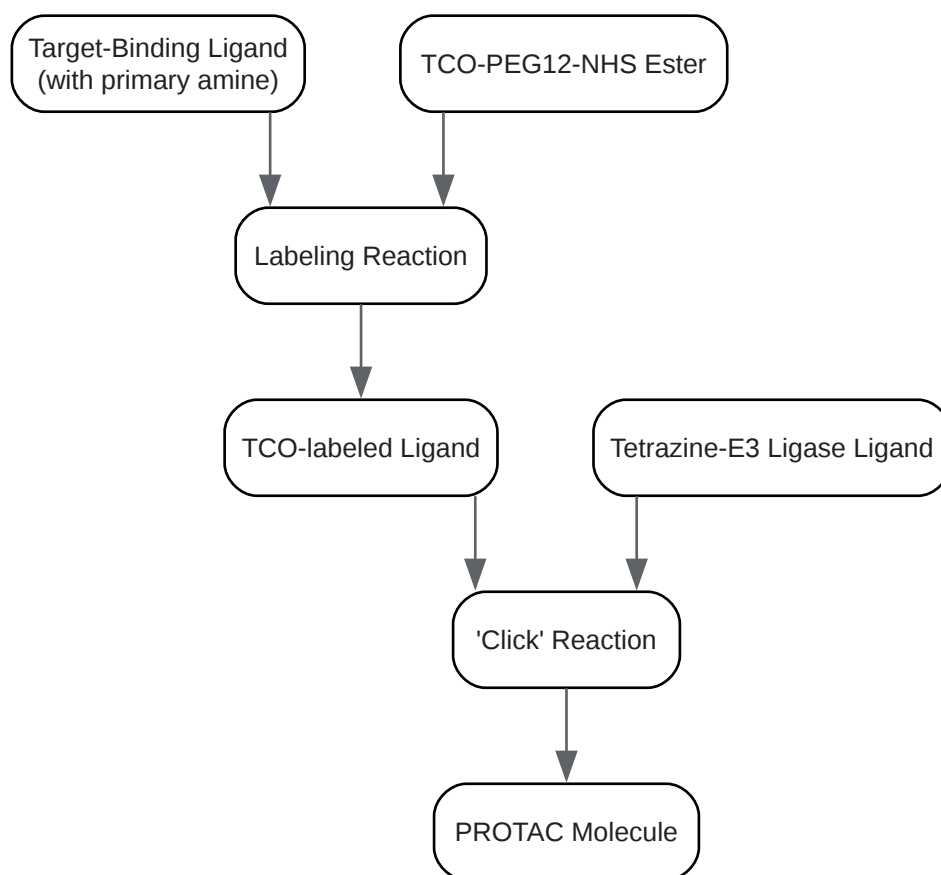


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of an Antibody-Drug Conjugate (ADC).

PROTAC Synthesis

PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the target's degradation. **TCO-PEG12-NHS ester** can be used to link the target-binding ligand to the E3 ligase ligand. For example, a protein-based targeting moiety (e.g., a nanobody) can be labeled with TCO, and then a tetrazine-functionalized E3 ligase ligand can be attached.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of a PROTAC.

Conclusion

TCO-PEG12-NHS ester is a powerful and versatile chemical tool for the precise construction of complex bioconjugates. Its heterobifunctional nature, combined with the high efficiency and bioorthogonality of the TCO-tetrazine click reaction, makes it an indispensable reagent for researchers in chemical biology, drug discovery, and diagnostics. Careful consideration of the reactivity and stability of both the NHS ester and the TCO group is crucial for successful and reproducible bioconjugation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. TCO-PEG12-NHS ester, 2185016-39-9 | BroadPharm [broadpharm.com]
- 3. Broadpharm TCO-PEG12-NHS ester, 2185016-39-9, MFCD30536161, 10mg, Quantity: | Fisher Scientific [fishersci.com]
- 4. Synthesis and Evaluation of a Series of 1,2,4,5-Tetrazines for Bioorthogonal Conjugation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. TCO-PEG12-NHS ester TCO click chemistry- Conju-Probe: Enable Bioconjugation [conju-probe.com]
- To cite this document: BenchChem. [TCO-PEG12-NHS Ester: A Comprehensive Technical Guide for Bioconjugation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2696383#tco-peg12-nhs-ester-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

